

# Essential Safety and Handling Protocols for Ph94b (Fasedienol)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ph94b

Cat. No.: B1588420

[Get Quote](#)

For researchers, scientists, and drug development professionals engaged in the handling of **Ph94b**, also known as Fasedienol, a comprehensive understanding of safety and logistical procedures is paramount. This document provides essential, immediate guidance on personal protective equipment (PPE), operational handling, emergency first aid, and disposal, ensuring a safe laboratory environment.

## Chemical and Physical Properties

A summary of the key quantitative data for **Ph94b** is presented below, offering a quick reference for its physical and chemical characteristics.

Property	Value
Synonyms	PH94B
Molecular Formula	C19H28O
Molecular Weight	272.43 g/mol
CAS Number	23062-06-8
Purity	99.81%
Storage Conditions	Store at -20°C for long term (months to years) or 0-4°C for short term (days to weeks). <a href="#">[1]</a>
Solubility	Soluble in DMSO.

## Hazard Identification and Personal Protective Equipment (PPE)

**Ph94b** is classified with the following hazards according to the Globally Harmonized System (GHS):

- Acute toxicity, oral (Category 4): Harmful if swallowed.[\[2\]](#)
- Skin corrosion/irritation (Category 2): Causes skin irritation.[\[2\]](#)
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[\[2\]](#)
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3): May cause respiratory irritation.[\[2\]](#)

To mitigate these risks, the following personal protective equipment is mandatory when handling **Ph94b**:

PPE Category	Recommended Equipment
Eye Protection	Safety goggles with side-shields. <a href="#">[2]</a>
Hand Protection	Protective gloves. <a href="#">[2]</a>
Skin and Body Protection	Impervious clothing. <a href="#">[2]</a>
Respiratory Protection	A suitable respirator should be used, especially where dust or aerosol formation is possible. <a href="#">[2]</a>

## Operational and Disposal Plans

Handling and Storage:

- Avoid inhalation, and contact with eyes and skin.[\[2\]](#)
- Prevent the formation of dust and aerosols.[\[2\]](#)
- Use only in areas with adequate exhaust ventilation.[\[2\]](#)

- Store in a dry, dark place. For short-term storage (days to weeks), maintain a temperature of 0-4°C. For long-term storage (months to years), store at -20°C.[1]
- **Ph94b** is stable under recommended storage conditions.[2]
- Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[2]

#### Spill Response:

- Evacuate personnel to a safe area.
- Wear full personal protective equipment, including a self-contained breathing apparatus if necessary.[2]
- Prevent further leakage or spillage if it is safe to do so. Keep the material away from drains and water courses.[2]
- For liquid spills, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.[2]
- Decontaminate surfaces and equipment by scrubbing with alcohol.[2]
- Dispose of all contaminated materials according to the disposal protocol outlined below.[2]

#### Disposal Plan:

- All waste materials, including contaminated absorbents and personal protective equipment, must be disposed of in accordance with local, state, and federal regulations.
- Contact a licensed professional waste disposal service to dispose of this material.

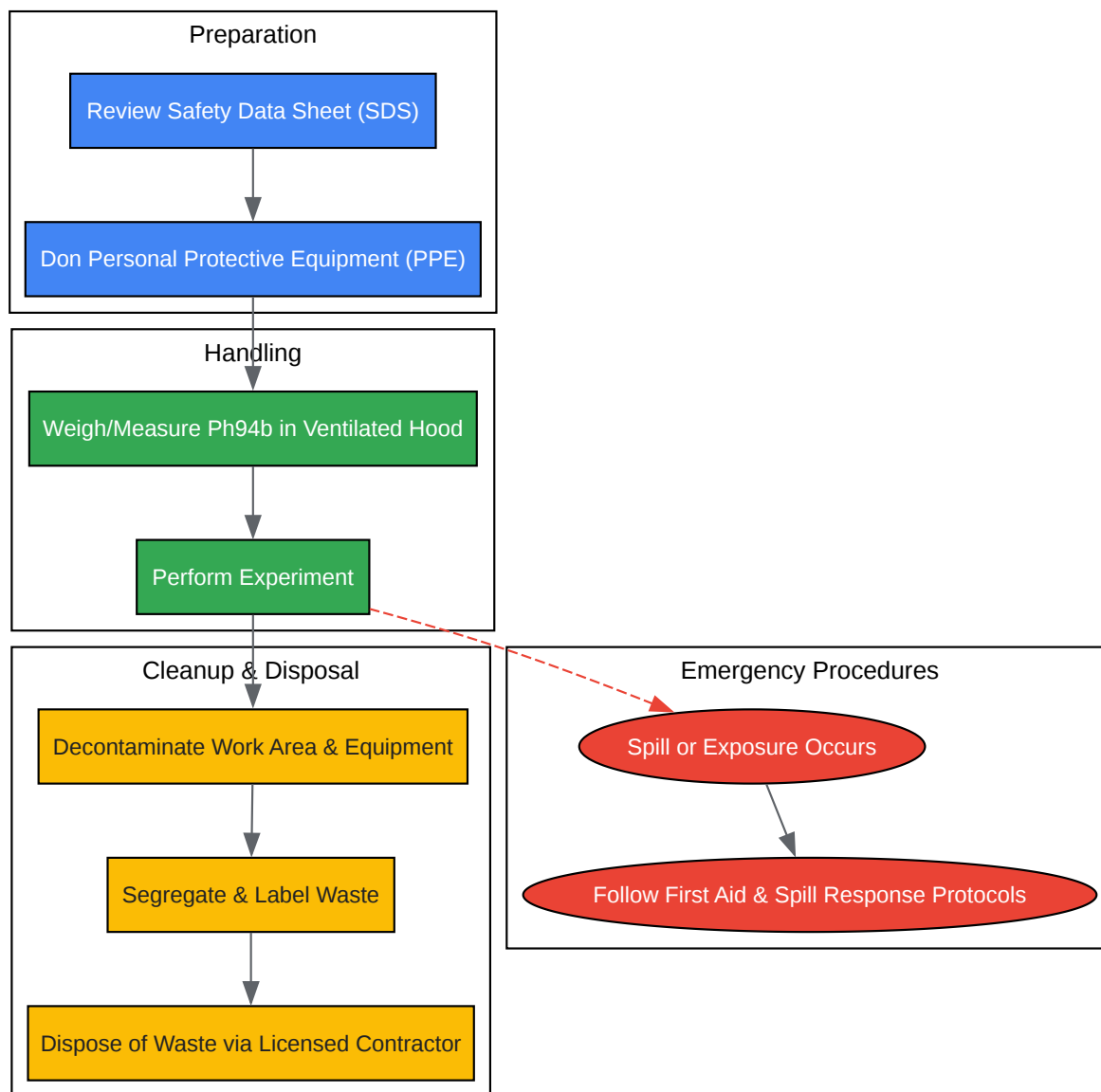
## Emergency First Aid Procedures

In the event of accidental exposure to **Ph94b**, the following first aid measures should be taken immediately:

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with large amounts of water for several minutes, removing contact lenses if present and easy to do so. Promptly seek medical attention. <a href="#">[2]</a>
Skin Contact	Wash the affected area thoroughly with plenty of soap and water. Remove contaminated clothing and shoes. Seek medical attention. <a href="#">[2]</a>
Inhalation	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. Seek immediate medical attention. <a href="#">[2]</a>
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention. <a href="#">[2]</a>

## Experimental Workflow for Safe Handling of Ph94b

The following diagram illustrates the standard workflow for safely handling **Ph94b** in a laboratory setting.



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medkoo.com [medkoo.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Handling Protocols for Ph94b (Fasedienol)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588420#personal-protective-equipment-for-handling-ph94b]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)